

3-Fluorobenzylamine chemical properties and structure

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Compound of Interest

Compound Name: 3-Fluorobenzylamine

Cat. No.: B089504

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An In-depth Technical Guide to **3-Fluorobenzylamine**: Chemical Properties, Structure, and Applications

Introduction

3-Fluorobenzylamine is a versatile chemical intermediate recognized for its significant role in the pharmaceutical, agrochemical, and material science industries.[1] Characterized by a fluorine atom substituted on the benzene ring, this compound serves as a crucial building block in the synthesis of various bioactive molecules.[1] The presence of fluorine can modulate physicochemical properties such as lipophilicity, metabolic stability, and binding affinity, making it a valuable moiety in drug design.[2][3] This guide provides a comprehensive overview of the chemical properties, structure, experimental protocols, and key applications of **3-Fluorobenzylamine** for researchers and drug development professionals.

Chemical Properties and Structure

The physical and chemical properties of **3-Fluorobenzylamine** are summarized below. It is typically a colorless to pale yellow liquid and is noted to be air-sensitive.[1][4]

Physicochemical Properties

Property	Value	Source(s)
Appearance	Colorless to light yellow/orange clear liquid	[1][4]
Molecular Formula	C ₇ H ₈ FN	[1][4][5]
Molecular Weight	125.14 g/mol	
Boiling Point	174-175°C (at 760 mmHg); 82°C (at 16 mmHg)	[1][4]
Melting Point	-5°C	[4]
Density	1.097 g/mL at 25°C	[6]
Refractive Index	n _{20/D} 1.514 - 1.52	[1][6]
Flash Point	71°C (159.8°F) - closed cup	[6]
Water Solubility	Soluble	[4]
pKa	8.35±0.10 (Predicted)	[7]
Storage	Store at 2 - 8°C under an inert atmosphere	[1][8]

Structural and Identification Data

Identifier	Value	Source(s)
IUPAC Name	(3-fluorophenyl)methanamine	[5]
Synonyms	m-Fluorobenzylamine, (3-Fluorophenyl)methylamine	[4]
CAS Number	100-82-3	[1][4][5]
PubChem CID	66853	[1][5]
EINECS Number	202-891-3	[4]
MDL Number	MFCD00008113	[1]
SMILES	<chem>C1=CC(=CC(=C1)F)CN</chem> or <chem>NCc1cccc(F)c1</chem>	[4][6]
InChI	InChI=1S/C7H8FN/c8-7-3-1-2-6(4-7)5-9/h1-4H,5,9H2	[4][5]
InChIKey	QVSVMNXRLWSNGS-UHFFFAOYSA-N	[4][5]

Experimental Protocols

While specific synthesis procedures for **3-Fluorobenzylamine** are proprietary, a general methodology can be outlined based on common organic synthesis reactions for analogous compounds, such as reductive amination of an aldehyde.

Synthesis via Reductive Amination (Hypothetical Protocol)

This protocol describes a plausible synthesis route starting from 3-fluorobenzaldehyde.

- **Reaction Setup:** A three-necked round-bottomed flask is equipped with a magnetic stirrer, a reflux condenser with a nitrogen inlet, and a dropping funnel.[9] The flask is charged with 3-fluorobenzaldehyde and a suitable solvent, such as methanol.
- **Ammonia Addition:** An excess of an ammonia source (e.g., ammonium acetate or a solution of ammonia in methanol) is added to the flask.

- **Formation of Imine:** The mixture is stirred at room temperature to facilitate the formation of the intermediate imine. The reaction can be monitored by Thin Layer Chromatography (TLC).
- **Reduction:** Once imine formation is significant, a reducing agent (e.g., sodium borohydride) is added portion-wise while controlling the temperature with an ice bath.
- **Quenching and Workup:** After the reduction is complete (as monitored by TLC), the reaction is carefully quenched by the slow addition of water. The methanol is removed under reduced pressure.[\[10\]](#)
- **Extraction:** The resulting aqueous residue is extracted multiple times with a suitable organic solvent, such as dichloromethane or ethyl acetate.[\[9\]](#) The combined organic layers are then washed with brine.[\[9\]](#)
- **Drying and Concentration:** The organic phase is dried over an anhydrous drying agent like magnesium sulfate, filtered, and concentrated by rotary evaporation to yield the crude **3-Fluorobenzylamine**.[\[9\]](#)
- **Purification:** The crude product can be purified by vacuum distillation to obtain the final product with high purity.[\[10\]](#)

Analytical Methods for Characterization

To confirm the identity and purity of the synthesized **3-Fluorobenzylamine**, a combination of analytical techniques is employed:

- **Gas Chromatography (GC):** Used to determine the purity of the final product, often reported as $\geq 97\%$ or $\geq 98\%$.[\[1\]](#)[\[6\]](#)
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:**
 - ^1H NMR: Confirms the presence and arrangement of hydrogen atoms in the molecule.[\[11\]](#)
 - ^{13}C NMR: Identifies the carbon skeleton of the compound.[\[5\]](#)
- **Mass Spectrometry (MS):** Determines the molecular weight and fragmentation pattern, confirming the molecular formula.[\[5\]](#)

- Infrared (IR) Spectroscopy: Identifies characteristic functional groups, such as the N-H and C-F bonds.[\[5\]](#)

Applications in Research and Drug Development

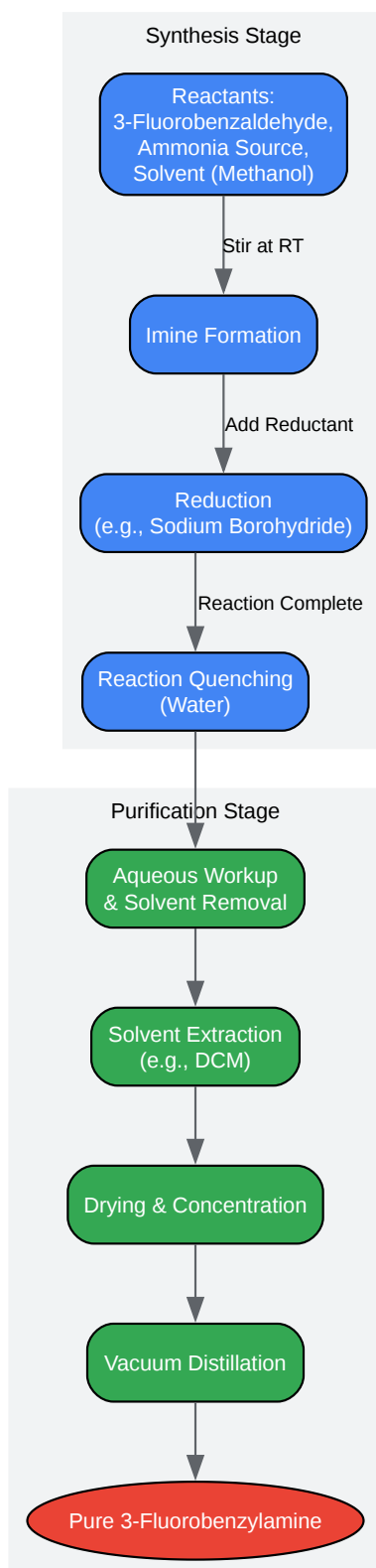
3-Fluorobenzylamine is a valuable building block due to the unique properties imparted by the fluorine atom.[\[1\]](#) Fluorine's high electronegativity can alter the pKa of nearby functional groups, influence molecular conformation, and block metabolic oxidation sites, often leading to improved pharmacokinetic profiles (e.g., enhanced bioavailability and stability).[\[2\]](#)[\[3\]](#)

Core Applications

- **Pharmaceutical Development:** It is a key intermediate in the synthesis of Active Pharmaceutical Ingredients (APIs), particularly for drugs targeting neurological disorders and cancer.[\[1\]](#)[\[4\]](#) For example, it has been used in the synthesis of potent inhibitors of human immunodeficiency virus (HIV) protease.[\[6\]](#) The improved metabolic stability and target-binding affinity derived from the fluorine atom are highly desirable in medicinal chemistry.[\[1\]](#)[\[2\]](#)
- **Agrochemicals:** The compound is used to formulate more effective and potent pesticides and herbicides.[\[1\]](#)[\[4\]](#)[\[12\]](#)
- **Material Science:** It finds applications in creating advanced polymers and resins used in specialized coatings and adhesives.[\[1\]](#)
- **Organic Synthesis Research:** As a versatile building block, it allows chemists to explore novel chemical reactions and synthetic pathways.[\[1\]](#)

Visualizations

Synthesis and Purification Workflow



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Caption: A logical workflow for the synthesis and purification of **3-Fluorobenzylamine**.

Structure-Application Relationship



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Caption: The relationship between structure, properties, and applications of **3-Fluorobenzylamine**.

Safety and Handling

3-Fluorobenzylamine is classified as a corrosive substance that causes severe skin burns and eye damage.[5] Appropriate personal protective equipment (PPE), including chemical safety

goggles, gloves, and protective clothing, must be worn when handling this chemical.[8] It should be stored in a dry, cool, well-ventilated place away from strong oxidizing agents and acids.[8] In case of fire, carbon dioxide, dry chemical, or alcohol-resistant foam are recommended extinguishing agents.[13]

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